

Personal protective equipment for handling BNC1 Human Pre-designed siRNA Set A

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Compound of Interest

Compound Name: *BNC1 Human Pre-designed
siRNA Set A*

Cat. No.: *B15579000*

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Essential Safety and Handling Guide for BNC1 Human Pre-designed siRNA Set A

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **BNC1 Human Pre-designed siRNA Set A**. The following procedures are designed to ensure laboratory safety and maintain the integrity of the product.

Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **BNC1 Human Pre-designed siRNA Set A** is not available, an SDS for a similar product, SLC6A8 Human Pre-designed siRNA Set A, classifies it as not a hazardous substance or mixture.^[1] However, adherence to standard laboratory safety protocols is essential. The following personal protective equipment should be worn at all times when handling the siRNA set and associated reagents:

PPE Category	Item	Specification
Eye Protection	Safety Glasses/Goggles	Must have side shields and meet ANSI Z87.1-2010 standard for impact resistance. [2] Prescription glasses should be worn under safety goggles. [2]
Hand Protection	Disposable Gloves	Nitrile gloves are recommended.[3] Must be nuclease-free to prevent RNA degradation.[4] Change gloves frequently.
Body Protection	Laboratory Coat	A long-sleeved lab coat that covers to the knees should be worn.[2]

Operational Plan: Handling and Experimental Workflow

Maintaining an RNase-free environment is critical to prevent the degradation of the siRNA. The following step-by-step procedure outlines the proper handling of the **BNC1 Human Pre-designed siRNA Set A** from receipt to experimental use.

1. Receiving and Storage:

- Upon receipt, the lyophilized siRNA powder is stable at room temperature for approximately two weeks.[4]
- For long-term storage, store the unopened tube at -20°C, where it will remain stable for up to one year.[4]
- Ensure the tube cap is tightly sealed before storing.[4]

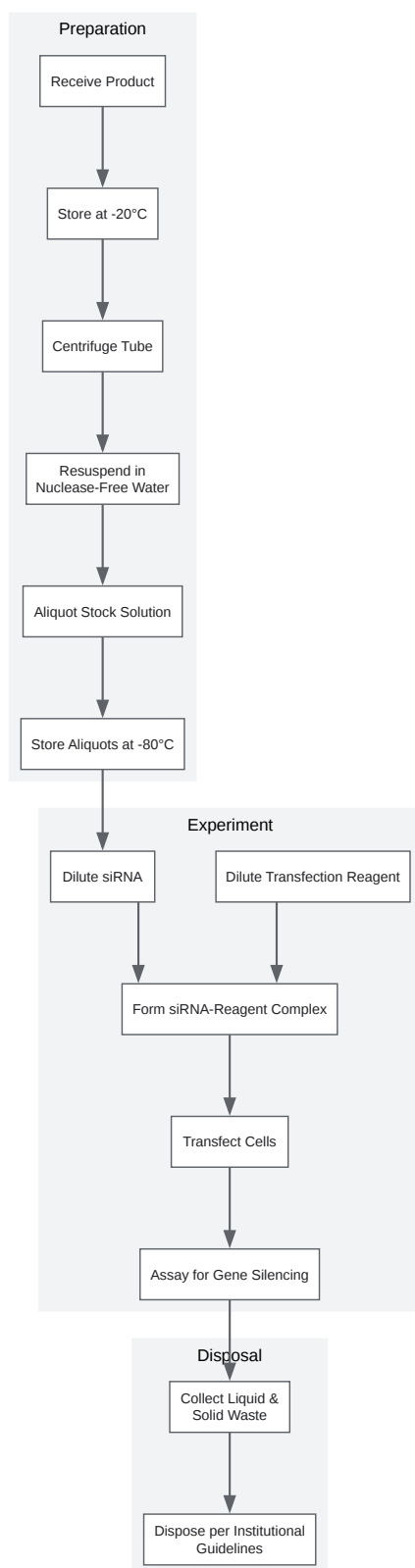
2. Reconstitution of siRNA:

- Before opening, briefly centrifuge the tube to ensure the dried siRNA is at the bottom.[4]
- Resuspend the siRNA in nuclease-free water to create a stock solution (e.g., 20 μ M).[4]
- Aliquot the stock solution into smaller volumes in nuclease-free tubes to minimize freeze-thaw cycles (less than 5 is recommended).[4]
- Store the stock solution at -80°C.[4]

3. Transfection Protocol:

- Use sterile, aerosol-resistant tips and nuclease-free tubes throughout the procedure.[4]
- Dilute the siRNA stock solution to the desired concentration in serum-free medium.[4]
- Separately, dilute the transfection reagent in serum-free medium.[4]
- Combine the diluted siRNA and transfection reagent, mix gently, and incubate at room temperature to allow for complex formation.[4]
- Add the siRNA-transfection reagent complex to the cells.
- Incubate the cells and assay for gene silencing at the appropriate time point (typically 24-96 hours post-transfection).[4]

The following diagram illustrates the general workflow for handling the **BNC1 Human Pre-designed siRNA Set A**.



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